Application Note: Precision Surfactant Engineering for High-Salinity EOR using Nonylbenzene Derivatives

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Compound of Interest	
Compound Name:	*Nonylbenzene*
CAS No.:	*79554-39-5*
Cat. No.:	*B7779902*

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Executive Summary

This guide details the application of **Nonylbenzene** (C_9-Alkylbenzene) as a critical precursor and hydrophobe in the development of surfactants for High-Salinity/High-Temperature (HS/HT) Enhanced Oil Recovery (EOR). While standard Dodecylbenzene (C_{12}) surfactants often precipitate or phase-separate in brines exceeding 50,000 ppm TDS (Total Dissolved Solids), **Nonylbenzene** derivatives offer a tunable Hydrophilic-Lipophilic Balance (HLB) that maintains solubility and interfacial activity in harsh reservoir conditions.

This protocol covers the synthesis of Sodium **Nonylbenzene** Sulfonate (SNBS), the determination of Optimal Salinity via phase behavior scanning, and the validation of recovery efficiency through core flooding experiments.

Scientific Mechanism: The "Hydrophobic Tail Tuning" Effect

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The efficacy of a surfactant in EOR is governed by its ability to form a Winsor Type III Microemulsion, where the surfactant solubilizes equal amounts of oil and water.[1] This state occurs at a specific salinity known as the **Optimal Salinity (

)*.

The Chain Length Rule

The relationship between the alkyl chain length and optimal salinity is inverse. According to the Hydrophilic-Lipophilic Deviation (HLD) equation:

Where:

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  is salinity.[1][2][3][4][5][6][7]
- is the surfactant characteristic parameter (function of tail length).
- Key Insight: Shorter hydrophobic tails (like Nonyl, C_9) are less lipophilic than longer tails (Dodecyl, C_{12}). To drive a C_9 surfactant to the oil-water interface, higher salinity is required to "salt out" the surfactant from the aqueous phase.

Therefore, **Nonylbenzene** sulfonates are engineered specifically for high-salinity reservoirs where C_{12} sulfonates would precipitate.

Mechanism Diagram

The following diagram illustrates how **Nonylbenzene** Sulfonate functions at the pore scale compared to longer-chain variants.

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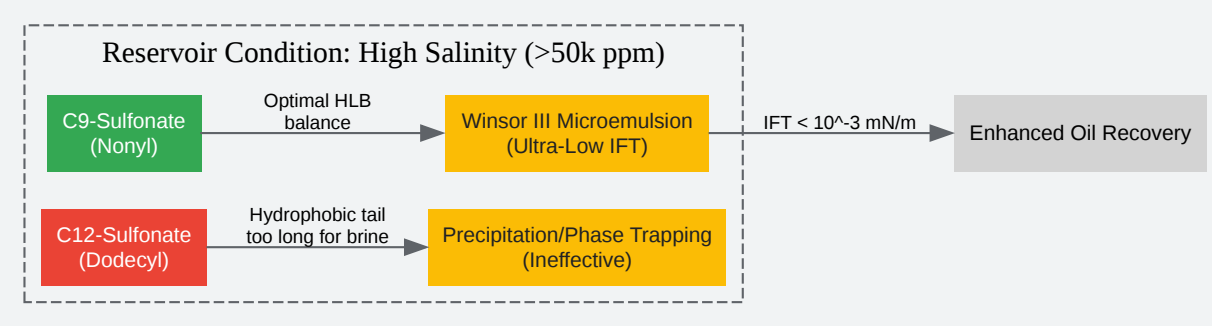

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Figure 1: Comparative mechanism of C9 vs C12 sulfonates in high-salinity environments.

Experimental Protocols

Protocol A: Synthesis of Sodium **Nonylbenzene** Sulfonate (SNBS)

Objective: Convert **Nonylbenzene** hydrocarbon into an active anionic surfactant.

Materials:

- **Nonylbenzene** (>98% purity, linear or branched depending on target EACN).
- Sulfuric acid (20% Oleum).
- Sodium Hydroxide (NaOH).
- Isopropanol (extraction solvent).

Workflow:

- Sulfonation: In a jacketed glass reactor, introduce **Nonylbenzene**. Maintain temperature at 40°C.
- Acid Addition: Dropwise addition of 20% Oleum over 60 minutes. The molar ratio of SO_3:**Nonylbenzene** should be 1.1:1 to ensure complete conversion.

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- Digestion: Stir for 2 hours at 50°C to finalize the formation of **Nonylbenzene** Sulfonic Acid (NBSA).
- Neutralization: Cool the mixture to 20°C. Slowly add 50% NaOH solution until pH reaches 7.5–8.0.
- Purification: Extract the active surfactant using Isopropanol/Water (50:50) to remove unreacted oils and excess salts. Evaporate solvent to obtain SNBS solid.

Protocol B: Phase Behavior Scanning (Salinity Scan)

Objective: Determine the Optimal Salinity (

) and Solubilization Parameter.

Materials:

- Synthesized SNBS (1.0 wt% solution).
- Crude Oil (or Model Oil, e.g., Decane/Toluene blend).
- Brine solutions (NaCl/$CaCl_2$ ranging from 20,000 to 150,000 ppm).
- Borosilicate pipettes (sealed).

Step-by-Step:

- Preparation: Prepare a series of 10 test tubes with increasing salinity (e.g., 2%, 4%, ... 14% NaCl).
- Mixing: Add 2 mL of surfactant solution and 2 mL of oil to each tube (Water-Oil Ratio = 1).
- Equilibration: Seal tubes and gently rock for 24 hours at reservoir temperature (e.g., 80°C).
- Observation: Allow to settle for 7–14 days.
- Analysis: Identify the tube with three distinct phases (Oil / Microemulsion / Water). This is the Winsor III region.[1]

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- Calculation: Calculate the Solubilization Parameter (

) using the volume of oil/water solubilized in the middle phase.

  - Target:

    for effective EOR (corresponds to IFT

    mN/m).

Protocol C: Core Flooding Validation

Objective: Quantify Tertiary Oil Recovery.

Setup:

- Core: Berea Sandstone or Carbonate (depending on target).
- Fluids: Formation Brine, Crude Oil, SNBS Slug (0.3 PV).

Procedure:

- Saturation: Vacuum saturate core with brine. Measure Permeability (

).
- Oil Flooding: Inject crude oil until irreducible water saturation (

) is reached. Age for 2 weeks (to restore wettability).
- Water Flooding (Secondary): Inject brine until oil production ceases (Water Cut > 99%).
- Chemical Flooding (Tertiary): Inject 0.3 Pore Volumes (PV) of the SNBS surfactant slug at the determined Optimal Salinity.
- Chase: Follow with polymer drive or brine.
- Data Collection: Record pressure drop and cumulative oil recovery.

Data Analysis & Reference Values

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The following table highlights why **Nonylbenzene** (C9) is selected over other alkylbenzenes for specific salinity windows.

Surfactant Hydrophobe	Alkyl Chain Length	Optimal Salinity (NaCl wt%)	Primary Application
Nonylbenzene	C9	8.0% - 12.0%	High Salinity / Carbonates
Dodecylbenzene	C12	2.0% - 4.0%	Low-to-Medium Salinity
Hexadecylbenzene	C16	< 1.0%	Low Salinity / Freshwater

Note: Data derived from HLD equation trends and experimental scans [1, 2].

Experimental Workflow Diagram

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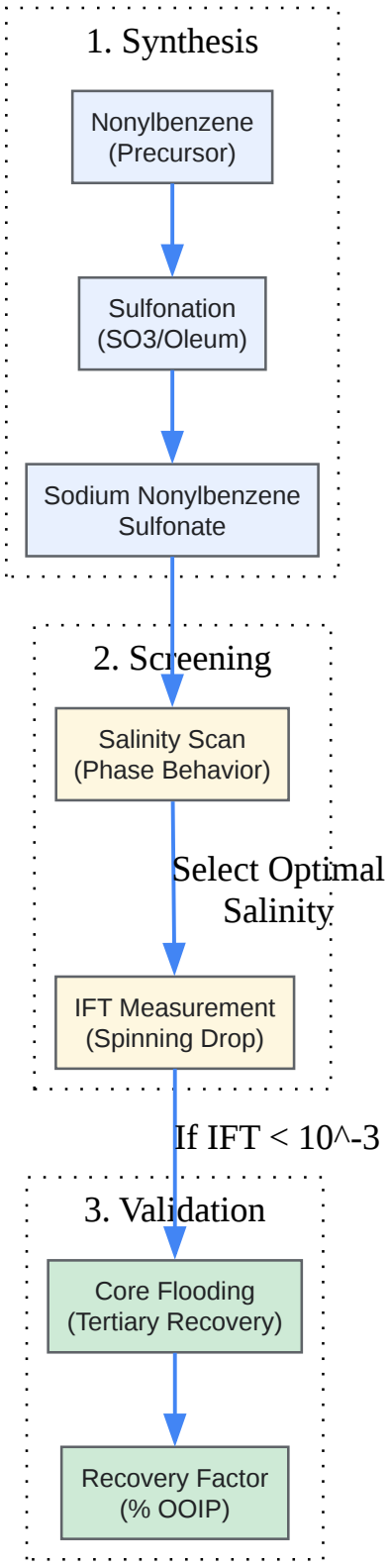

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Figure 2: End-to-end workflow for developing **Nonylbenzene**-based EOR agents.

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References

- Influence of Alkyl Chain Length of Alpha Olefin Sulfonates on Surface and Interfacial Properties. Source: ResearchGate.[4] URL:[Link] (Validates the inverse relationship between chain length and optimal salinity/solubility).
- Experimental evaluation of linear alkylbenzene sulphonates for Enhanced Oil Recovery. Source: Sistema Fenix (Universidade de Lisboa). URL:[Link] (Provides specific sigma values and HLD parameters for alkylbenzene sulfonates).
- Surfactants for enhanced oil recovery (Patent US9567512B2).
- Characterization of Anionic–Nonionic Surfactant Mixtures for Enhanced Oil Recovery. Source: Journal of Solution Chemistry (via ResearchGate). URL:[Link] (Discusses the synergy of sulfonates in mixed surfactant systems).

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